

The Toxicological Profile of 1,6-Dihydroxynaphthalene: A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Dihydroxynaphthalene

Cat. No.: B165171

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Executive Summary

1,6-Dihydroxynaphthalene is a chemical intermediate with limited publicly available toxicological data. This guide synthesizes the current state of knowledge regarding its toxicological profile. Extensive searches of scientific literature and safety data repositories reveal a significant lack of comprehensive in vivo and in vitro studies. The primary identified hazards are irritation to the skin, eyes, and respiratory system. While one study suggests potential endocrine-disrupting effects in an aquatic species, no quantitative data on acute or chronic toxicity, carcinogenicity, genotoxicity, or reproductive and developmental effects in mammals are available. This document presents the existing information and highlights the critical data gaps to inform future research and safety assessments.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	575-44-0	[1][2]
Molecular Formula	C ₁₀ H ₈ O ₂	[1][2]
Molecular Weight	160.17 g/mol	[2]
Appearance	Beige powder	[1]
Melting Point	130-133 °C	[1]
Solubility	No data available	[1]

Hazard Identification

Safety Data Sheets (SDS) from multiple suppliers consistently identify **1,6-Dihydroxynaphthalene** as an irritant.[1][3][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard statements associated with this compound are:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Standard precautionary statements recommend avoiding contact with skin and eyes, avoiding dust formation, and ensuring adequate ventilation during handling.[1][4]

Toxicological Data: A Notable Absence of Quantitative Information

A thorough review of available literature and safety data reveals a significant lack of quantitative toxicological data for **1,6-Dihydroxynaphthalene**. The following sections detail the absence of information for key toxicological endpoints.

Acute Toxicity

No data is available for the acute oral, dermal, or inhalation toxicity of **1,6-Dihydroxynaphthalene**.^{[1][3]} Therefore, no LD50 (median lethal dose) or LC50 (median lethal concentration) values have been established.

Skin and Eye Irritation

While classified as a skin and eye irritant, no detailed experimental studies providing scoring or methodologies (e.g., Draize test) are publicly available.^{[1][3][4]}

Sensitization

There is no available data to assess the potential of **1,6-Dihydroxynaphthalene** to cause skin or respiratory sensitization.^{[1][3]}

Sub-chronic and Chronic Toxicity

No repeated dose toxicity studies have been identified, and therefore, no No-Observed-Adverse-Effect Level (NOAEL) or Lowest-Observed-Adverse-Effect Level (LOAEL) has been determined.

Genotoxicity

There is no available data on the genotoxic potential of **1,6-Dihydroxynaphthalene**.^{[1][3]} Studies on the parent compound, naphthalene, indicate that while it is not typically genotoxic in standard assays, some of its metabolites, such as naphthoquinones, can induce chromosomal damage.^[5] However, the specific genotoxicity of the 1,6-dihydroxy isomer has not been reported.

Carcinogenicity

There are no studies available on the carcinogenic potential of **1,6-Dihydroxynaphthalene**.^{[1][3]} The International Agency for Research on Cancer (IARC) has not classified this specific compound.

Reproductive and Developmental Toxicity

No data is available regarding the reproductive or developmental toxicity of **1,6-Dihydroxynaphthalene** in mammals.^{[1][3]}

Potential Endocrine Disruption

A study on the effects of various oxygenated polycyclic aromatic hydrocarbons on fish identified **1,6-dihydroxynaphthalene** as a substance that can disrupt the differentiation of primary and secondary sex traits in pikeperch (*Sander lucioperca*).^[6] This suggests that **1,6-dihydroxynaphthalene** may have endocrine-disrupting properties, potentially acting as a "biomimetic of estrogen."^[6] However, this study was conducted on an aquatic species, and the specific mechanisms and relevance to mammalian systems have not been investigated.

Metabolism and Toxicokinetics

The metabolic fate of **1,6-Dihydroxynaphthalene** has not been well-characterized. In the broader context of naphthalene metabolism, various dihydroxynaphthalene isomers are formed.^[7] Naphthalene is first metabolized by cytochrome P450 enzymes to form an epoxide, which can then be converted to dihydrodiols and subsequently to dihydroxynaphthalenes.^[7] However, studies on human urine from individuals exposed to naphthalene have detected 1,2- and 1,4-dihydroxynaphthalene, but **1,6-dihydroxynaphthalene** was not detected.^[8] This suggests that **1,6-dihydroxynaphthalene** is either not a significant metabolite of naphthalene in humans or is rapidly metabolized and excreted.

Signaling Pathways and Mechanisms of Toxicity

Due to the lack of dedicated studies, there is no information available on the specific signaling pathways affected by **1,6-Dihydroxynaphthalene** or its detailed mechanisms of toxicity.

Experimental Protocols

As no key toxicological studies with detailed methodologies for **1,6-Dihydroxynaphthalene** have been identified in the public domain, it is not possible to provide a summary of experimental protocols.

Conclusion and Data Gaps

The toxicological profile of **1,6-Dihydroxynaphthalene** is largely incomplete. The only consistently reported hazards are its irritant properties to the skin, eyes, and respiratory system. The suggestion of endocrine-disrupting activity in fish warrants further investigation to determine its relevance to mammalian health.

The significant data gaps for all major toxicological endpoints, including acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive toxicity, prevent a comprehensive risk assessment. For researchers, scientists, and drug development professionals, it is crucial to recognize this lack of data and to handle **1,6-Dihydroxynaphthalene** with appropriate caution, adhering to the safety recommendations provided in the available Safety Data Sheets. Further research is imperative to establish a comprehensive toxicological profile for this compound.

Visualization of Data

Due to the absence of data on signaling pathways or detailed experimental workflows for **1,6-Dihydroxynaphthalene**, no diagrams can be generated at this time.

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